

Alexa Fluor 680 NHS Ester: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Alexa Fluor 680 NHS ester

Cat. No.: B15552825

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **Alexa Fluor 680 NHS ester**, a widely used near-infrared (NIR) fluorescent dye. This document details its core properties, experimental protocols for its use in labeling, and its applications in various research contexts, with a focus on providing practical information for laboratory professionals.

Core Properties and Characteristics

Alexa Fluor 680 NHS ester is a bright and photostable amine-reactive fluorescent dye.^[1] Its succinimidyl ester (NHS ester) moiety allows for the covalent labeling of primary amines (R-NH₂) present on proteins, amine-modified oligonucleotides, and other molecules.^{[2][3][4]} This dye is particularly well-suited for applications requiring high sensitivity and low background fluorescence, such as in vivo imaging and quantitative Western blotting.^{[5][6]}

Chemical and Spectral Properties

The key chemical and spectral properties of **Alexa Fluor 680 NHS ester** are summarized in the table below. This data is crucial for designing experiments and selecting appropriate instrumentation.

Property	Value	Reference
Molecular Formula	$C_{39}H_{47}BrN_4O_{13}S_3$	[7]
Molecular Weight	955.91 g/mol	[7][8]
Excitation Maximum (Ex)	679 nm	[2][7][9]
Emission Maximum (Em)	702 nm	[2][7][9]
Extinction Coefficient	$183,000 \text{ cm}^{-1}\text{M}^{-1}$	[4][10]
Solubility	Water, DMSO, DMF	[6]
pH Sensitivity	pH-insensitive from pH 4 to 10	[3][4]
Spectrally Similar Dyes	Cy5.5, DyLight 680, IRDye 680	[4][6][11]

Advantages of Alexa Fluor 680

Alexa Fluor 680 offers several advantages over other fluorescent dyes in its spectral range:

- Brightness and Photostability: Alexa Fluor 680 conjugates are significantly brighter and more photostable than those of spectrally similar dyes like Cy5.5.[3][4][12] This allows for longer exposure times and the detection of low-abundance targets.
- Low Self-Quenching: The dye can be attached to proteins at high molar ratios without significant self-quenching, leading to brighter conjugates and more sensitive detection.[6]
- Near-Infrared Emission: Its emission in the near-infrared spectrum minimizes autofluorescence from biological samples, resulting in a higher signal-to-noise ratio.[5]
- Water Solubility: The dye's water solubility simplifies the labeling process and is beneficial for biological applications.[3][4]

Experimental Protocols

Protein and Antibody Labeling with Alexa Fluor 680 NHS Ester

The following is a detailed protocol for the covalent labeling of proteins, particularly IgG antibodies, with **Alexa Fluor 680 NHS ester**. This protocol is a synthesis of best practices from multiple sources.

2.1.1. Materials

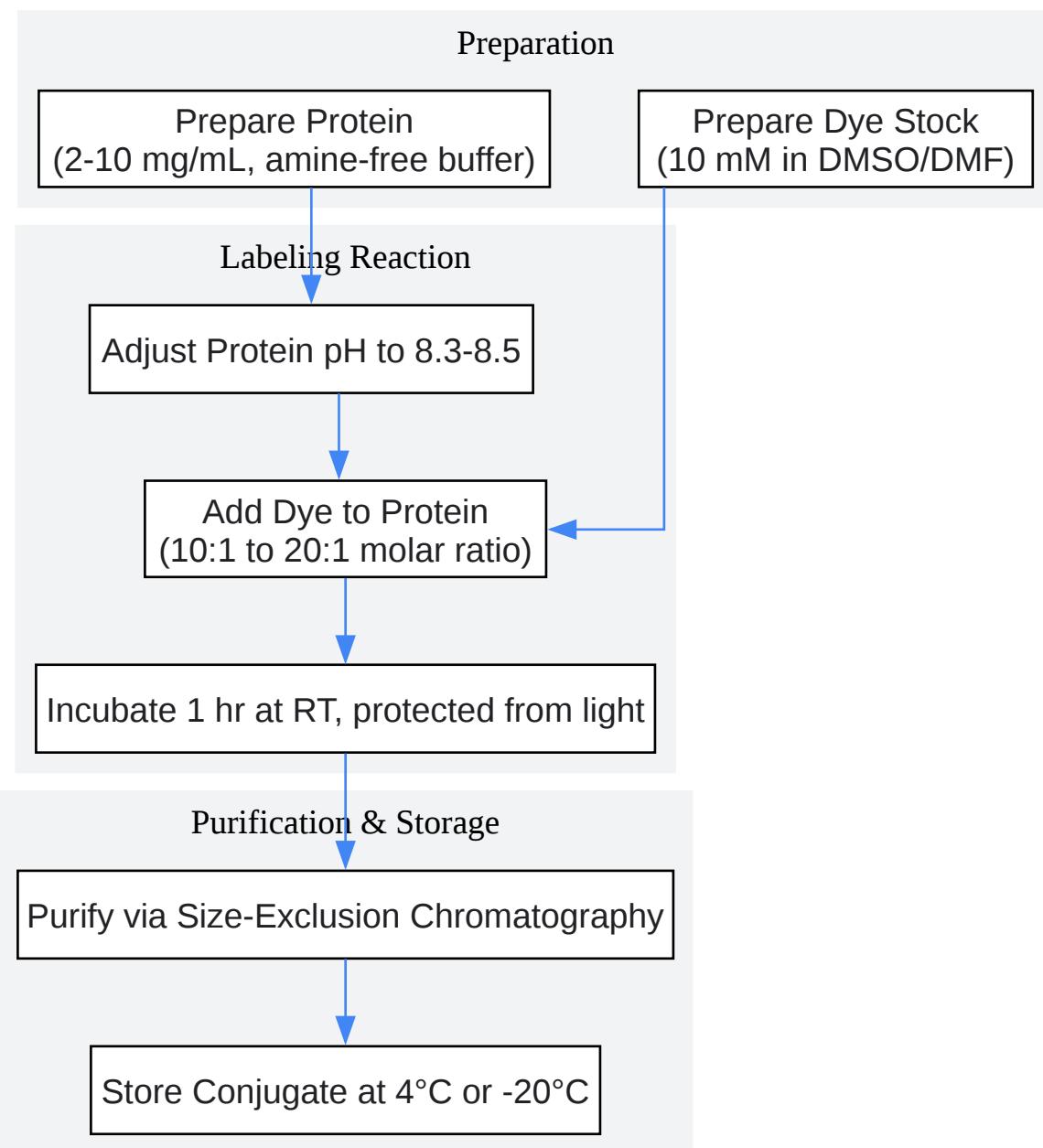
- Protein or antibody to be labeled (in a primary amine-free buffer)
- **Alexa Fluor 680 NHS ester**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Reaction Buffer: 0.1 M sodium bicarbonate, pH 8.3–8.5
- Purification column (e.g., size-exclusion chromatography)
- Quenching solution (optional): 1.5 M hydroxylamine, pH 8.5

2.1.2. Protocol Steps

- Protein Preparation:
 - Ensure the protein is at a concentration of at least 2 mg/mL for optimal labeling.[2][7] Labeling efficiency is significantly reduced at lower concentrations.[2][7]
 - The protein must be in a buffer free of primary amines (e.g., Tris or glycine) and ammonium ions, as these will compete with the labeling reaction.[7] If necessary, dialyze the protein against a suitable buffer like phosphate-buffered saline (PBS).
- Dye Preparation:
 - Immediately before use, prepare a 10 mM stock solution of **Alexa Fluor 680 NHS ester** in anhydrous DMSO or DMF.[2][7]
 - Vortex the solution to ensure the dye is fully dissolved.
- Reaction Setup:

- Adjust the pH of the protein solution to 8.3–8.5 using the reaction buffer.[7]
- Calculate the required volume of the dye stock solution. A molar ratio of dye to protein between 10:1 and 20:1 is a common starting point for IgG antibodies.[2][7] The optimal ratio may need to be determined empirically for other proteins.
- Labeling Reaction:
 - While gently stirring, slowly add the calculated volume of the dye stock solution to the protein solution.
 - Incubate the reaction for 1 hour at room temperature, protected from light.[3][4]
- Quenching (Optional):
 - To stop the reaction, you can add a quenching solution to react with any unreacted dye.
- Purification:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column.
 - Collect the fractions containing the labeled protein.
- Storage:
 - Store the purified conjugate at 4°C, protected from light. For long-term storage, it can be aliquoted and frozen at -20°C.[2]

2.1.3. Workflow for Antibody Labeling

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Workflow for labeling an antibody with **Alexa Fluor 680 NHS ester**.

Applications in Research

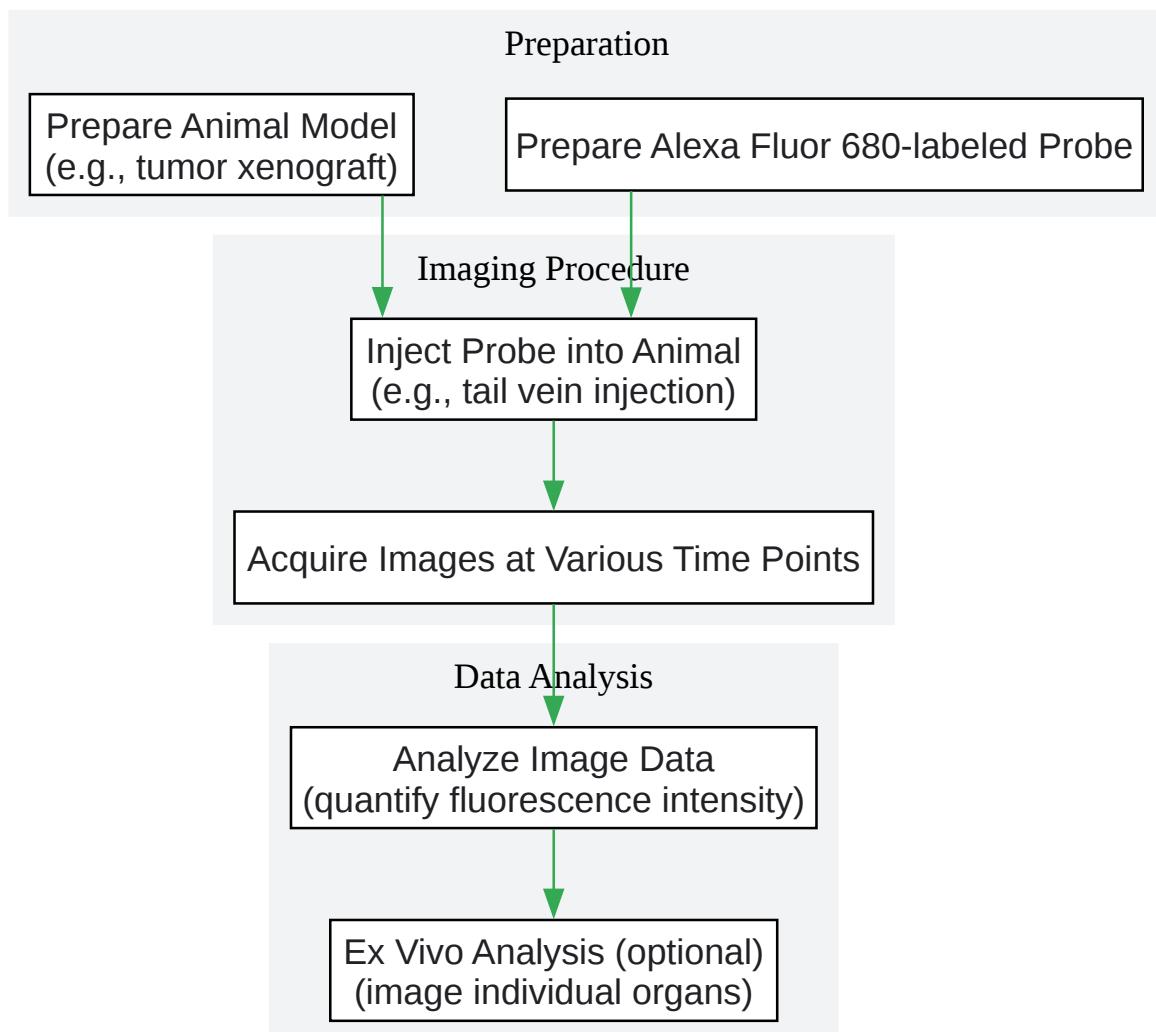
Alexa Fluor 680-conjugated molecules are utilized in a variety of applications, primarily in fluorescence imaging and detection.

In Vivo Imaging

The near-infrared fluorescence of Alexa Fluor 680 makes it an excellent choice for in vivo imaging in small animals, as light in this region can penetrate tissues more deeply and with less scattering and autofluorescence.^[6]

3.1.1. Experimental Workflow for In Vivo Imaging

The following diagram illustrates a general workflow for an in vivo imaging experiment using an Alexa Fluor 680-labeled targeting agent (e.g., an antibody or peptide).



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A generalized workflow for in vivo imaging experiments.

Fluorescent Western Blotting

Alexa Fluor 680-conjugated secondary antibodies are frequently used for fluorescent Western blotting. This technique offers a wider dynamic range and the potential for multiplexing (detecting multiple proteins on the same blot) compared to traditional chemiluminescent methods.[5][7]

Flow Cytometry

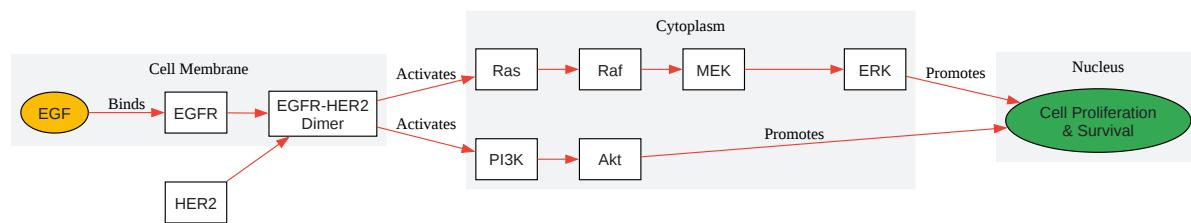
The brightness of Alexa Fluor 680 makes it suitable for flow cytometry, allowing for the sensitive detection and quantification of cell surface and intracellular antigens.[3][4]

Signaling Pathway Analysis

Alexa Fluor 680-conjugated antibodies are valuable tools for studying cellular signaling pathways. For example, they can be used to visualize the localization and expression levels of key signaling proteins.

Example: EGFR/HER2 Signaling Pathway

The Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2) are key players in cell proliferation and survival. Antibodies targeting these receptors, when conjugated to Alexa Fluor 680, can be used to study their expression and trafficking in cancer cells.



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Simplified EGFR/HER2 signaling pathway.

Quantitative Data Summary

The following tables provide a summary of key quantitative data related to the use of **Alexa Fluor 680 NHS ester**.

Table 1: Recommended Molar Ratios for Labeling

Target Molecule	Recommended Dye:Protein Molar Ratio	Reference
IgG Antibody	10:1 to 20:1	[2] [7]
Other Proteins	5:1 to 20:1 (optimization recommended)	[13]

Table 2: Comparison of Alexa Fluor 680 with Other Dyes

Feature	Alexa Fluor 680	Cy5.5
Relative Brightness	Brighter	Less Bright
Photostability	More Photostable	Less Photostable
Self-Quenching	Low	Higher

Note: Comparative data is based on qualitative descriptions from various sources.[\[4\]](#)[\[12\]](#)

Conclusion

Alexa Fluor 680 NHS ester is a versatile and powerful tool for researchers in various fields. Its exceptional brightness, photostability, and near-infrared emission make it a superior choice for a wide range of applications, from high-sensitivity Western blotting to *in vivo* imaging. By following the detailed protocols and understanding the core properties outlined in this guide, researchers can effectively utilize this fluorescent dye to advance their scientific investigations.

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